Operational Disposal Guide: 4-Bromo-2-[(propylamino)methyl]phenol[1][2][3]

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Compound of Interest

Compound Name:	*4-Bromo-2-[(propylamino)methyl]phenol*
CAS No.:	*1240568-03-9*
Cat. No.:	*B6361675*

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Executive Directive: Immediate Action Profile

Do NOT dispose of this compound down the drain. **4-Bromo-2-[(propylamino)methyl]phenol** is a halogenated organic compound with amphoteric properties (containing both a phenolic hydroxyl and a secondary amine).[1][2] Its disposal requires strict segregation into Halogenated Waste streams to prevent the formation of toxic byproducts (such as brominated dioxins) during downstream incineration.

Core Disposal Classification:

- Primary Stream: Halogenated Organic Waste.[2][3]
- RCRA Status: Non-listed (unless specific formulation), but exhibits toxicity characteristics requiring thermal destruction with acid gas scrubbing.[1][2]
- Incineration Requirement: Must be incinerated at >1000°C with specific flue gas treatment to capture Hydrogen Bromide (HBr).[1][2]

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Chemical Hazard & Compatibility Profile

To dispose of this chemical safely, you must understand its reactivity.[2] The molecule contains three distinct functional groups that dictate its waste compatibility.[2]

Functional Group	Hazard Characteristic	Disposal Implication
Aryl Bromide	Halogenated Organic	MANDATORY SEGREGATION. Mixing with non-halogenated solvents increases disposal costs and violates EPA dilution rules.[1][2]
Phenol	Weak Acid / Corrosive	Can react with strong bases.[1][2] Toxic to aquatic life.[2] Potential skin permeator.[2][4][5]
Secondary Amine	Basic / Nucleophilic	Can form heat-generating salts with strong acids.[1][2] Incompatible with acid chlorides or anhydrides in waste drums.[2]

Compatibility Matrix (Do Not Mix)

- Oxidizers: (e.g., Nitric Acid, Peroxides)

  Risk of exothermic reaction and toxic gas evolution (

  ,

).[1][2]

- Strong Acids: (e.g., Conc.[2] HCl)

  Exothermic salt formation.[2]

- Reactive Metals: (e.g., Sodium, Lithium)

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Potential for rapid decomposition.[1][2]

Operational Disposal Workflows

Scenario A: Disposal of Pure Solid (Excess Reagent)

Context: You have expired or excess solid powder of **4-Bromo-2-[(propylamino)methyl]phenol**.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.[1][2] Avoid metal containers due to potential phenolic corrosion.[2]
- Solvation (Optional but Recommended): While solids can be disposed of directly, dissolving the solid in a compatible halogenated solvent (e.g., Dichloromethane) often facilitates safer transfer and incineration, depending on your facility's specific vendor requirements.[2] If keeping solid:
- Labeling: Affix a hazardous waste tag immediately.[2][6][7]
  - Constituents: "**4-Bromo-2-[(propylamino)methyl]phenol** (Solid)"[1][2]
  - Hazard Checkbox: Toxic, Irritant.[2][5]
- Secondary Containment: Place the sealed jar into a clear plastic bag (zip-lock) to contain any potential dust residue.

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Context: The compound is dissolved in a solvent (e.g., DMF, DMSO, DCM) following an extraction or synthesis step.[2]

- Segregation: Pour into the Halogenated Solvent Waste carboy.
  - Note: Even if the solvent itself is non-halogenated (e.g., Methanol), the presence of the brominated solute (>1-2%) classifies the entire mixture as halogenated waste.[1][2]

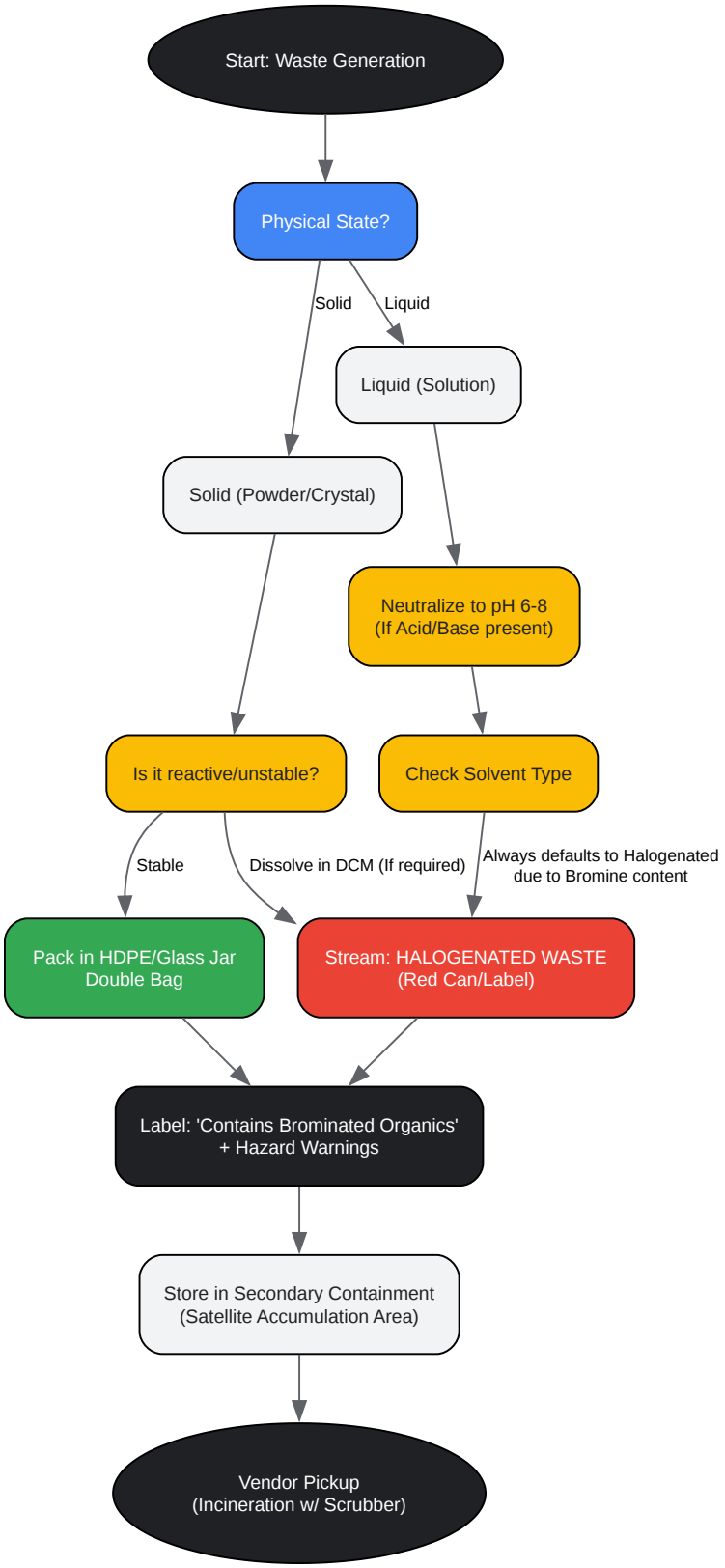
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- pH Check: If the reaction involved strong acids or bases, neutralize the mixture to pH 6-8 before adding to the central waste carboy to prevent drum pressurization.
- Log: Record the volume and approximate concentration on the waste manifest.

Decision Logic & Workflow Visualization

The following diagram outlines the decision process for disposing of **4-Bromo-2-[(propylamino)methyl]phenol** to ensure compliance and safety.

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Figure 1: Decision tree for the segregation and packaging of brominated aminophenol waste.

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Emergency Spill Procedures

Spill Response (Small Scale < 100 mL/g):

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don double nitrile gloves, safety goggles, and a lab coat.[2] If powder is fine/dusty, use an N95 or half-mask respirator to prevent inhalation of the brominated dust.[2]
- Containment:
  - Solids: Cover with wet paper towels to prevent dust dispersion, then wipe up.[2]
  - Liquids: Use an inert absorbent (Vermiculite or Universal Spill Pads).[1][2] Do not use paper towels for concentrated liquids if strong oxidizers are also present.[2]
- Disposal: Place all cleanup materials into a heavy-duty plastic bag, seal, and label as "Hazardous Waste - Debris contaminated with Brominated Phenol."

Regulatory Compliance (US Focus)

- EPA/RCRA Classification:
  - While not explicitly listed on the P-list or U-list, this chemical is a Characteristic Hazardous Waste.[1][2]
  - If mixed with spent halogenated solvents (e.g., Methylene Chloride), it carries the F002 waste code [1].[2]
  - If disposed of as a pure substance with corrosive properties (pH < 2 or > 12.5), it carries the D002 code.[2]
- SARA Title III:
  - Ensure reporting if threshold planning quantities (TPQ) are exceeded, though this is rare for R&D scales.

References

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- U.S. Environmental Protection Agency (EPA). "Defined Hazardous Wastes: Listed and Characteristic."[2] RCRA Regulations.[2][Link]
- Princeton University EHS. "Waste Disposal: Halogenated vs Non-Halogenated Solvents."[2] EHS Library.[2][Link][1][2]

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